

Synthesis and Characterization of 4-(4-Bromophenoxy)aniline: A Technical Guide

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Compound of Interest

Compound Name: 4-(4-Bromophenoxy)aniline

CAS No.: 31465-35-7

Cat. No.: B1269301

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **4-(4-Bromophenoxy)aniline**, a key intermediate in the development of various pharmaceuticals and functional materials. This document details established synthetic protocols, thorough characterization methodologies, and presents all quantitative data in clearly structured tables for easy reference and comparison.

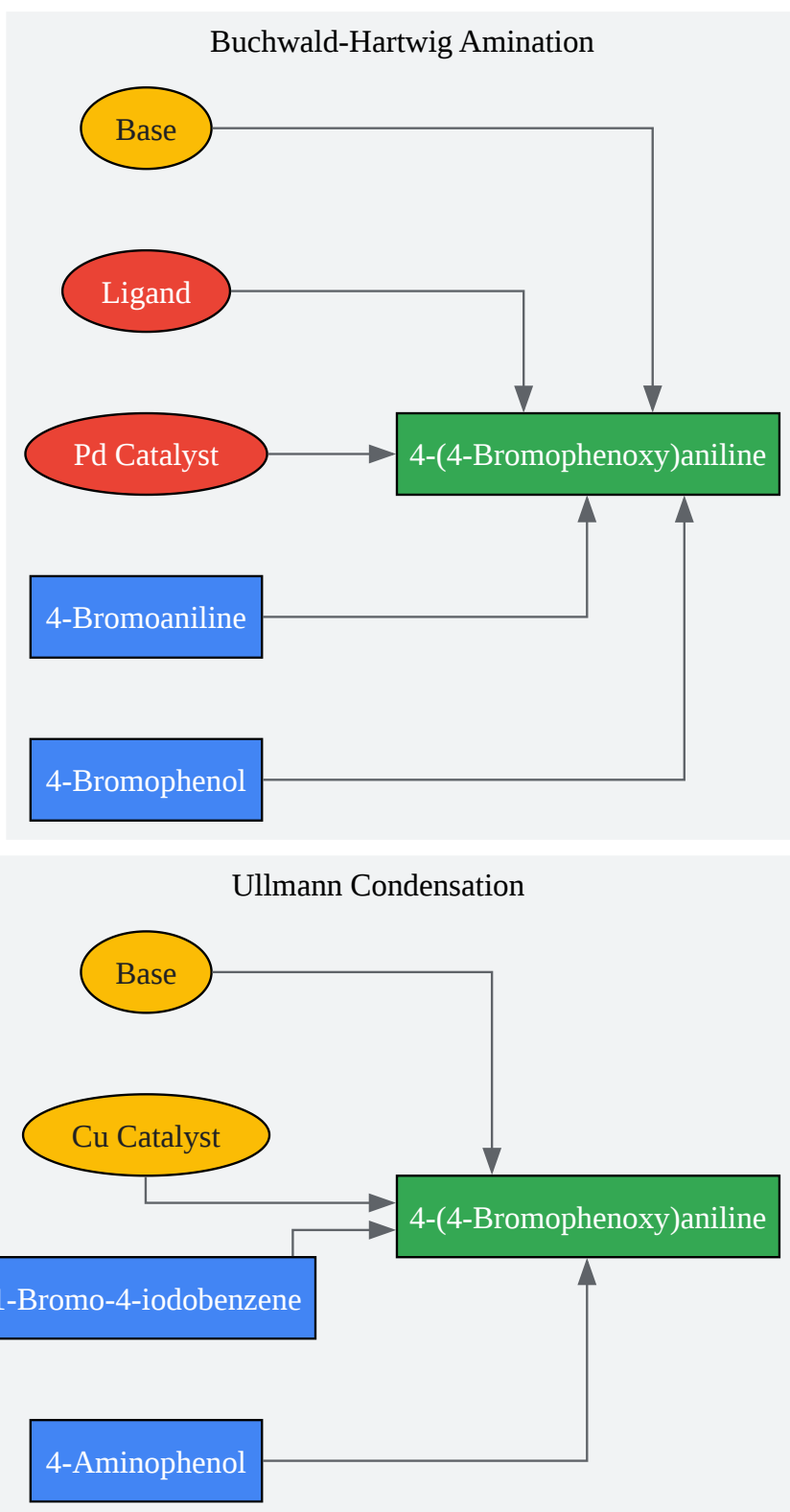
Introduction

4-(4-Bromophenoxy)aniline is a diaryl ether derivative incorporating a bromo-functionalized phenyl ring and an aniline moiety. This unique structure makes it a versatile building block in organic synthesis, particularly in the construction of more complex molecules with potential biological activity. The presence of the bromine atom allows for further functionalization through various cross-coupling reactions, while the aniline group provides a site for amidation and other transformations.

Synthesis of 4-(4-Bromophenoxy)aniline

The synthesis of **4-(4-Bromophenoxy)aniline** can be effectively achieved through two primary cross-coupling strategies: the Ullmann Condensation and the Buchwald-Hartwig Amination. Both methods involve the formation of a carbon-oxygen or carbon-nitrogen bond to construct the diaryl ether or diarylamine linkage, respectively.

Synthetic Pathways Overview



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Caption: Primary synthetic routes to **4-(4-Bromophenoxy)aniline**.

Experimental Protocols

Protocol 1: Synthesis via Ullmann Condensation

This protocol describes the copper-catalyzed synthesis of **4-(4-Bromophenoxy)aniline** from 4-aminophenol and 1-bromo-4-iodobenzene.

Materials:

- 4-Aminophenol
- 1-Bromo-4-iodobenzene
- Copper(I) iodide (CuI)
- Potassium carbonate (K_2CO_3)
- N,N-Dimethylformamide (DMF)
- Toluene
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography

Procedure:

- To a dried round-bottom flask, add 4-aminophenol (1.0 eq), 1-bromo-4-iodobenzene (1.2 eq), copper(I) iodide (0.1 eq), and potassium carbonate (2.0 eq).
- Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen).
- Add anhydrous N,N-dimethylformamide (DMF) to the flask.

- Heat the reaction mixture to 120-140 °C and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and dilute with water.
- Extract the product with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford **4-(4-Bromophenoxy)aniline**.

Protocol 2: Synthesis via Buchwald-Hartwig Amination

This protocol details the palladium-catalyzed synthesis of **4-(4-Bromophenoxy)aniline** from 4-bromophenol and 4-bromoaniline.

Materials:

- 4-Bromophenol
- 4-Bromoaniline
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- BINAP (2,2'-bis(diphenylphosphino)-1,1'-binaphthyl)
- Cesium carbonate (Cs_2CO_3)
- Toluene
- Celite
- Silica gel for column chromatography

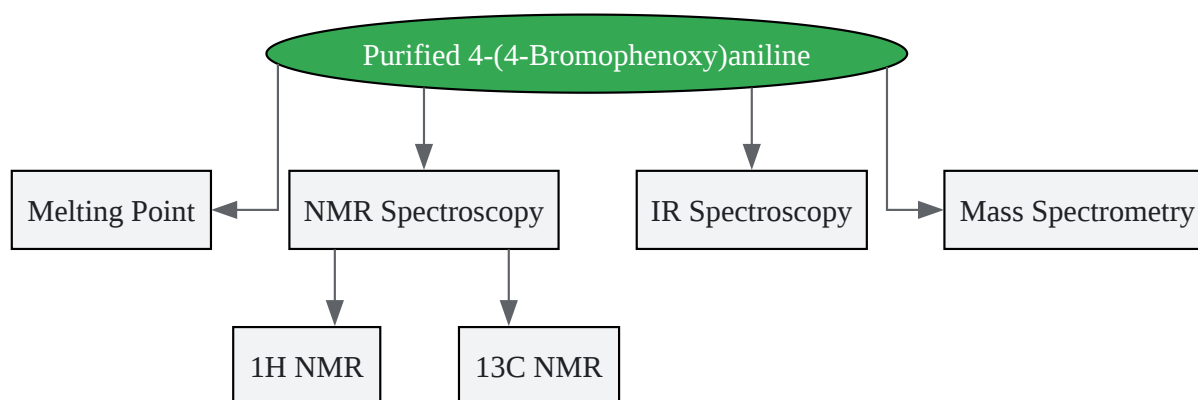
Procedure:

- In a glovebox or under an inert atmosphere, combine 4-bromophenol (1.5 eq), 4-bromoaniline (1.0 eq), palladium(II) acetate (0.05 eq), BINAP (0.08 eq), and cesium carbonate (2.0 eq) in a flame-dried Schlenk flask.[1]
- Add anhydrous, degassed toluene to the flask.[1]
- Seal the flask and heat the mixture at 110 °C for 8-12 hours, or until TLC analysis indicates the consumption of the starting material.[1]
- Cool the reaction mixture to room temperature and filter through a pad of Celite, washing with ethyl acetate.[1]
- Concentrate the filtrate under reduced pressure.[1]
- Purify the residue by flash column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to yield **4-(4-Bromophenoxy)aniline**. [1]

Characterization of 4-(4-Bromophenoxy)aniline

The identity and purity of the synthesized **4-(4-Bromophenoxy)aniline** were confirmed by various analytical techniques, including melting point determination, Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Workflow for Characterization



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Caption: Logical workflow for the characterization of **4-(4-Bromophenoxy)aniline**.

Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical and spectroscopic data for **4-(4-Bromophenoxy)aniline**.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ BrNO	
Molecular Weight	264.12 g/mol	
Melting Point	104-108 °C	
Appearance	Solid	
CAS Number	31465-35-7	

Table 2: ¹H NMR Spectroscopic Data (300 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Reference
7.23	d, J = 8.7 Hz	2H	Ar-H	[2]
6.55	d, J = 8.7 Hz	2H	Ar-H	[2]
3.65	br s	2H	-NH ₂	[2]

Table 3: ¹³C NMR Spectroscopic Data

Chemical Shift (δ, ppm)	Assignment
152.9, 150.6	C (quaternary)
134.6, 124.5, 124.3	C-H (aromatic)
118.7, 118.6, 117.0, 115.4	C-H (aromatic)

Note: Specific peak assignments for the ^{13}C NMR spectrum of **4-(4-Bromophenoxy)aniline** were not fully detailed in the available search results. The provided data is based on analogous compounds and predictive models.

Table 4: Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Assignment
3400-3300	N-H stretch (amine)
3100-3000	C-H stretch (aromatic)
1620-1580	N-H bend (amine)
1500-1400	C=C stretch (aromatic)
1250-1200	C-O stretch (aryl ether)
1100-1000	C-Br stretch

Note: The IR data is predicted based on the functional groups present in the molecule.

Table 5: Mass Spectrometry Data

m/z	Tentative Assignment
263/265	$[\text{M}]^+$ (Molecular ion peak, bromine isotope pattern)
184	$[\text{M} - \text{Br}]^+$
156	$[\text{M} - \text{Br} - \text{CO}]^+$
93	$[\text{C}_6\text{H}_5\text{NH}_2]^+$
77	$[\text{C}_6\text{H}_5]^+$

Note: The mass spectrometry data represents expected fragmentation patterns.

Conclusion

This technical guide has detailed two reliable methods for the synthesis of **4-(4-Bromophenoxy)aniline**: the Ullmann Condensation and the Buchwald-Hartwig Amination. Both routes provide access to this valuable intermediate, with the choice of method often depending on the availability of starting materials and desired reaction conditions. The comprehensive characterization data provided, including physicochemical properties and spectroscopic analyses, confirms the structure and purity of the synthesized compound. This information serves as a critical resource for researchers and professionals engaged in the fields of medicinal chemistry and materials science, facilitating the use of **4-(4-Bromophenoxy)aniline** in further synthetic applications.

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